4-Chloro-3-hydroxybenzonitrile molecular weight and formula

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Chloro-3-hydroxybenzonitrile*
CAS No.:	*51748-01-7*
Cat. No.:	*B2411505*

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An In-Depth Technical Guide to **4-Chloro-3-hydroxybenzonitrile**: Synthesis, Properties, and Applications

Abstract

4-Chloro-3-hydroxybenzonitrile, also known as 2-chloro-5-cyanophenol, is a substituted aromatic compound of significant interest in the fields of medicinal chemistry and materials science. Its unique trifunctional structure—comprising a nitrile, a phenol, and an aryl chloride—renders it a versatile building block for the synthesis of more complex molecules. This guide provides a comprehensive overview of its core physicochemical properties, details a validated synthetic protocol, explores its chemical reactivity, and discusses its applications, particularly as a key intermediate in the development of therapeutic agents. Authored from the perspective of a Senior Application Scientist, this document emphasizes the causal relationships behind experimental methodologies and provides actionable insights for researchers and drug development professionals.

Core Physicochemical Properties

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The utility of any chemical intermediate is fundamentally dictated by its physical and chemical properties. These parameters govern its reactivity, solubility, and handling requirements. **4-Chloro-3-hydroxybenzonitrile** is a stable, solid compound under standard conditions.

Its key quantitative data are summarized below for easy reference.

Property	Value	Source(s)
Molecular Formula	C_7H_4ClNO	[1][2][3][4]
Molecular Weight	153.56 g/mol	[1][2][4]
Appearance	White to off-white solid	[1]
Melting Point	148 - 152 °C	[1]
Solubility	Low in water; Soluble in ethanol, acetone	[1]
Density	Approx. 1.38 g/cm³	[1]
CAS Number	51748-01-7	[3][4]

These properties make it a suitable candidate for a variety of organic reactions, particularly those requiring non-aqueous solvent systems. The melting point indicates a crystalline solid with a moderate degree of intermolecular forces, likely dominated by hydrogen bonding from the hydroxyl group and dipole-dipole interactions from the nitrile and chloro substituents.

Synthesis of 4-Chloro-3-hydroxybenzonitrile

The synthesis of substituted benzonitriles often involves multi-step pathways. A common and reliable strategy for preparing **4-Chloro-3-hydroxybenzonitrile** involves the nitration of a readily available precursor, followed by reduction and subsequent conversion of the resulting amino group to a hydroxyl group via diazotization. This approach is favored due to the high yields and purity achievable.

A plausible and well-established synthetic route starting from p-chlorobenzonitrile is outlined below. The rationale for this pathway is the robust and predictable nature of electrophilic

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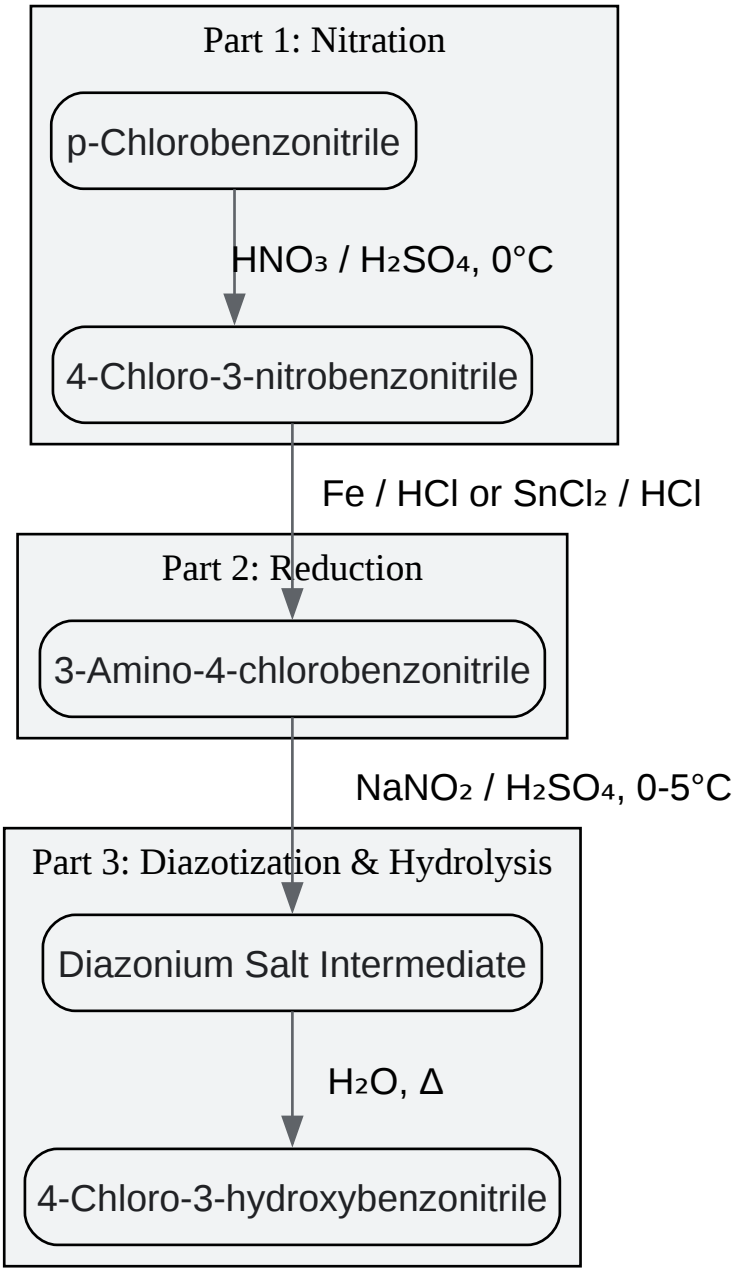
aromatic substitution (nitration) on the activated benzene ring, followed by standard functional group interconversions.

Synthetic Workflow Diagram



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Caption: Synthetic pathway for **4-Chloro-3-hydroxybenzonitrile**.

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Detailed Experimental Protocol

Step 1: Nitration of p-Chlorobenzonitrile

- Rationale: This step introduces a nitro group ortho to the chloro substituent and meta to the nitrile group. The reaction is performed at low temperatures to control the exothermic reaction and prevent dinitration.
- Procedure:
  - To a flask cooled in an ice-salt bath (0 to -5 °C), slowly add p-chlorobenzonitrile (1.0 eq) to concentrated sulfuric acid (98%) with vigorous stirring.[5]
  - Once the starting material is fully dissolved, add fuming nitric acid (1.5 eq) dropwise, ensuring the temperature does not exceed 5 °C.[5]
  - After the addition is complete, allow the reaction to stir at 0 °C for an additional 2-3 hours.
  - Carefully pour the reaction mixture onto crushed ice. The precipitated solid is collected by vacuum filtration.
  - Wash the solid with cold water until the filtrate is neutral, then with a cold 5% sodium bicarbonate solution, and finally with water again.[5]
  - The crude 4-chloro-3-nitrobenzonitrile is then recrystallized from an ethanol/water mixture to yield a pure product.[5]

Step 2: Reduction of the Nitro Group

- Rationale: The nitro group is reduced to an amine, which is a necessary precursor for the subsequent diazotization reaction. Metal/acid reduction is a classic and effective method.
- Procedure:
  - Suspend 4-chloro-3-nitrobenzonitrile (1.0 eq) in ethanol.
  - Add iron powder (3-4 eq) and concentrated hydrochloric acid (catalytic amount).

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- Heat the mixture to reflux and monitor the reaction by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction, filter off the iron salts, and concentrate the filtrate under reduced pressure.
- The resulting residue is neutralized with a base (e.g., sodium carbonate) and extracted with an organic solvent (e.g., ethyl acetate). The organic layers are combined, dried over anhydrous sodium sulfate, and concentrated to give 3-amino-4-chlorobenzonitrile.

Step 3: Diazotization and Hydrolysis

- Rationale: The Sandmeyer-type reaction converts the primary aromatic amine into a diazonium salt, which is an excellent leaving group. Subsequent heating in water allows for nucleophilic substitution by water to form the desired phenol.
- Procedure:
  - Dissolve 3-amino-4-chlorobenzonitrile (1.0 eq) in an aqueous solution of sulfuric acid at 0-5 °C.
  - Slowly add a pre-cooled aqueous solution of sodium nitrite (1.1 eq) dropwise, maintaining the temperature below 5 °C.
  - Stir the mixture for 30 minutes at this temperature to ensure complete formation of the diazonium salt.
  - Gently heat the solution to 50-60 °C. Nitrogen gas evolution will be observed.
  - After gas evolution ceases, cool the reaction mixture and extract the product with an appropriate organic solvent (e.g., diethyl ether).
  - The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, and concentrated. The crude product can be purified by column chromatography or recrystallization to yield pure **4-Chloro-3-hydroxybenzonitrile**.

Applications in Research and Drug Development

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The strategic placement of three distinct functional groups makes **4-Chloro-3-hydroxybenzonitrile** a valuable intermediate. The nitrile group is a bioisostere for carbonyls and can participate in key hydrogen bonding interactions within enzyme active sites.[6] Furthermore, it can be hydrolyzed to a carboxylic acid or reduced to an amine, providing further synthetic handles.

Role as a Pharmaceutical Building Block

While specific drugs directly derived from **4-Chloro-3-hydroxybenzonitrile** are not extensively documented in publicly available literature, its structural motifs are present in many biologically active compounds. Its analogues, such as substituted benzonitriles, are known to act as inhibitors for enzymes like aromatase, which is crucial in the treatment of estrogen-dependent diseases.[6] The nitrile functionality often plays a critical role in binding to the enzyme's active site.

The general utility can be illustrated by its potential incorporation into kinase inhibitors, where the benzonitrile scaffold can serve as a "hinge-binding" moiety.

Illustrative Synthetic Application Workflow



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Sources

- 1. 4-Chloro-3-Hydroxybenzonitrile: Properties, Uses, Safety Data & Supplier Information | High-Purity Chemical from China [nj-finechem.com]

- 2. 4-Chloro-3-hydroxybenzonitrile | C7H4ClNO | CID 18439980 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Benzonitrile, 4-chloro-3-hydroxy- | CymitQuimica [cymitquimica.com]
- 4. labsolu.ca [labsolu.ca]
- 5. Page loading... [wap.guidechem.com]
- 6. Nitrile-Containing Pharmaceuticals: Efficacious Roles of the Nitrile Pharmacophore - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Chloro-3-hydroxybenzonitrile molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2411505/docs#4-chloro-3-hydroxybenzonitrile-molecular-weight-and-formula]

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